

Personal protective equipment for handling Sulfasalazine-d3,15N

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Compound of Interest

Compound Name: Sulfasalazine-d3,15N

Cat. No.: B12385417

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Essential Safety and Handling Guide for Sulfasalazine-d3,15N

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Sulfasalazine-d3,15N**. The following procedures for personal protective equipment (PPE), handling, and disposal are based on the safety data for the parent compound, Sulfasalazine, as the isotopic labeling (d3, 15N) does not significantly alter its chemical properties or associated hazards.

Hazard Identification and Personal Protective Equipment

Sulfasalazine is classified as a hazardous substance. It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure and ensure personal safety. Key hazards include skin and eye irritation, respiratory and skin sensitization, and potential for reproductive harm and cancer.^{[1][2][3][4][5]}

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Hand Protection	Protective Gloves	Chemically resistant gloves (e.g., nitrile rubber). Inspect before use and dispose of contaminated gloves properly. [2]
Eye Protection	Safety Goggles	Wear appropriate protective eyeglasses or chemical safety goggles with side-shields. [2] [4]
Skin and Body Protection	Lab Coat/Impervious Clothing	Wear a lab coat or other impervious clothing to prevent skin exposure. [2] [4] [5] For significant spillages, a full suit may be necessary. [1]
Respiratory Protection	Respirator	Use a suitable respirator, especially when dust may be generated. Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. [4] [5]

Operational Handling and Storage

Proper handling and storage are vital to maintaining a safe laboratory environment. This includes engineering controls and specific procedural steps to avoid contamination and exposure.

Engineering Controls and Handling Procedures

Control/Procedure	Description
Ventilation	Work in a well-ventilated area.[5] The use of a chemical fume hood is recommended to minimize inhalation exposure.
Safe Handling Practices	Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][6] Do not eat, drink, or smoke when using this product.[2] Wash hands thoroughly after handling.[2]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[4]
Spill Management	For small spills, use appropriate tools to place the spilled solid into a suitable container for waste disposal.[1] For larger spills, evacuate the area and prevent the spillage from entering drains or waterways.[5]

First Aid Measures

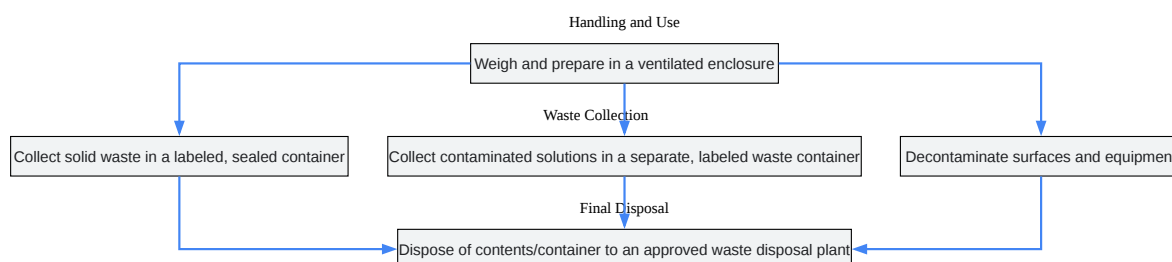
In case of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1][2] Remove contaminated clothing and seek medical attention if irritation persists.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[2]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing.[2] If breathing is difficult, seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[2]

Disposal Plan

Proper disposal of **Sulfasalazine-d3,15N** and its containers is essential to prevent environmental contamination and comply with regulations.

Disposal Workflow



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Caption: Workflow for the safe disposal of **Sulfasalazine-d3,15N**.

Disposal Guidelines

Waste Type	Disposal Procedure
Unused Product and Contaminated Solids	Dispose of in a sealed, properly labeled container through an approved waste disposal company.
Contaminated Labware and PPE	Decontaminate if possible. Otherwise, dispose of as hazardous waste in accordance with local, state, and federal regulations.
Solutions	Do not pour down the drain.[2][5] Collect in a labeled, sealed container for hazardous waste disposal.

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